

# Technical Guide on Marsformoxide B (CAS Number 2111-46-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Marsformoxide B

Cat. No.: B15592313

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Disclaimer: Initial searches for a compound named "**Marsformoxide B**" with CAS number 2111-46-8 did not yield conclusive scientific literature under this specific identifier. The data presented herein is aggregated from available public information and vendor specifications, supplemented with illustrative protocols and pathways for research and development contexts.

## Core Compound Information

**Marsformoxide B** is a triterpenoid natural product.<sup>[1][2]</sup> Identified with the CAS number 2111-46-8, its molecular formula is  $C_{32}H_{50}O_3$ , corresponding to a molecular weight of 482.749 g/mol.<sup>[1]</sup> This compound is available from various chemical suppliers and is intended for research and development purposes only.<sup>[1]</sup> It is noted as a natural product of *Cirsium*, a genus of flowering plants in the Asteraceae family.<sup>[2][3]</sup>

Table 1: Physicochemical Properties of **Marsformoxide B**

Property	Value	Source
CAS Number	2111-46-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>32</sub> H <sub>50</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	482.749 g/mol	<a href="#">[1]</a>
Compound Type	Triterpenoid	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	95% - 99%	<a href="#">[1]</a>
Identification	Mass Spectrometry, NMR	<a href="#">[1]</a>
Storage	-20°C	<a href="#">[3]</a>

## Biological Activity and Mechanism of Action

**Marsformoxide B** is identified as a potent and selective small molecule inhibitor of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[\[7\]](#) The dysregulation of this pathway is implicated in a range of diseases, including chronic inflammatory disorders, autoimmune diseases, and cancer, making **Marsformoxide B** a valuable tool for investigating NF-κB signaling as a therapeutic target.[\[7\]](#)

The compound's mechanism of action involves the selective inhibition of the IKKβ subunit of the IκB kinase (IKK) complex.[\[7\]](#) By binding to an allosteric site on IKKβ, **Marsformoxide B** prevents the phosphorylation and subsequent degradation of IκBα, the inhibitory protein that sequesters NF-κB in the cytoplasm.[\[7\]](#) This action effectively blocks the translocation of NF-κB into the nucleus, thereby preventing the transcription of target genes involved in inflammatory and proliferative responses.[\[7\]](#)

## Experimental Protocols

### General Handling and Preparation of Stock Solutions

Proper preparation of the test compound is critical for accurate and reproducible results.[\[8\]](#)

- Materials:
  - **Marsformoxide B** (powder)

- Dimethyl sulfoxide (DMSO), sterile
- Complete cell culture medium
- Protocol for 10 mM Stock Solution:
  - Weigh a precise amount of **Marsformoxide B** powder.
  - Dissolve in an appropriate volume of DMSO to achieve a 10 mM concentration. For example, dissolve 4.83 mg of **Marsformoxide B** (MW: 482.749) in 1 mL of DMSO.[\[1\]](#)
  - Vortex thoroughly to ensure complete dissolution.
  - Aliquot the stock solution into smaller volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[8\]](#)

## In Vitro Cell Viability Assay (SRB Assay)

This protocol describes a method to determine the cytotoxic effects of **Marsformoxide B** on cancer cell lines.

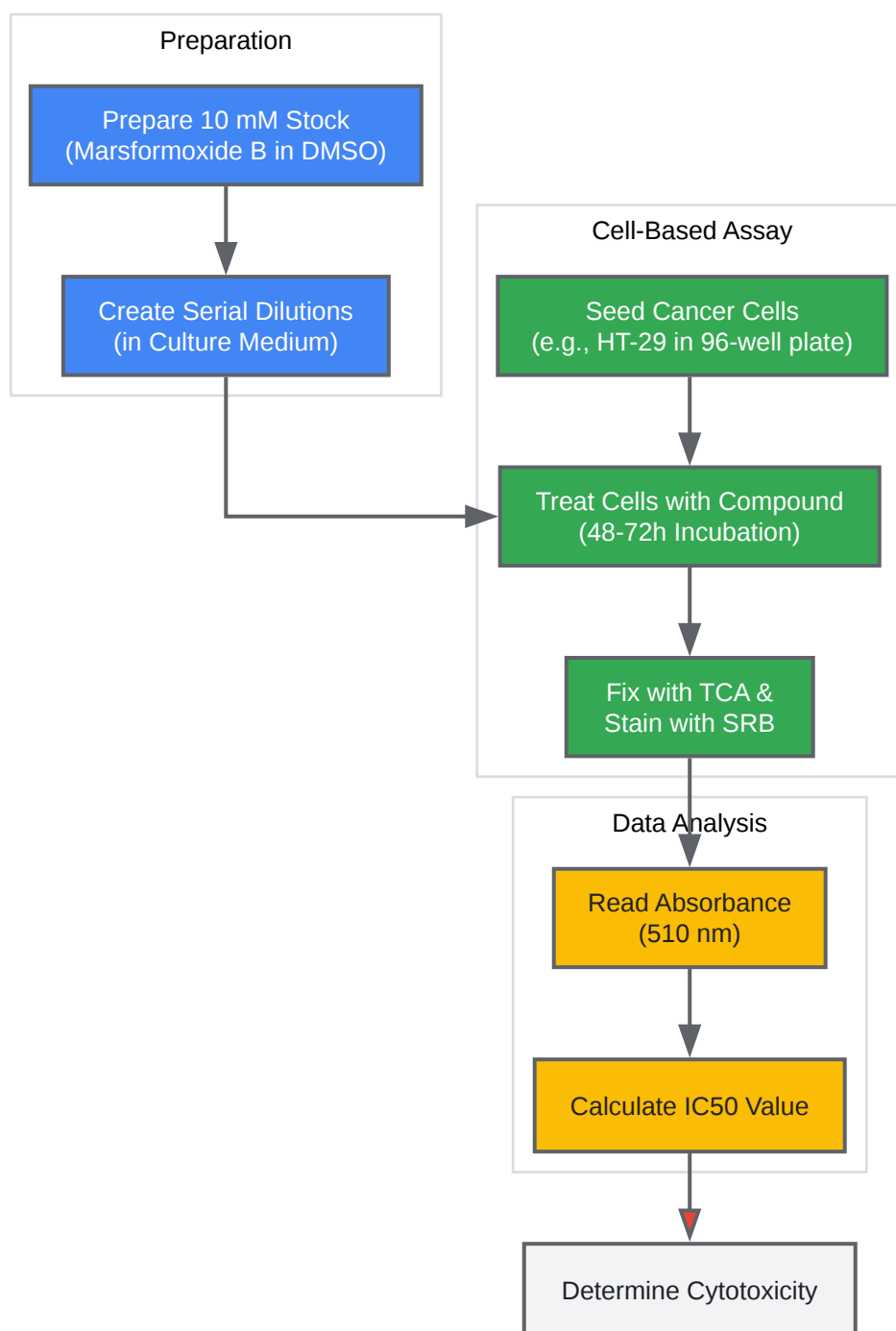
- Materials:
  - HT-29 human colorectal carcinoma cells
  - McCoy's 5A Medium with 10% FBS and 1% Penicillin-Streptomycin
  - **Marsformoxide B** working solutions (prepared by diluting the stock solution in culture medium)
  - Trichloroacetic acid (TCA), cold
  - Sulforhodamine B (SRB) solution
  - Tris-base solution
- Protocol:

- Cell Seeding: Seed HT-29 cells into 96-well plates at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- Compound Treatment: Treat cells with a serial dilution of **Marsformoxide B** and a vehicle control (DMSO) for 48-72 hours.
- Cell Fixation: Gently add cold TCA to a final concentration of 10% and incubate for 1 hour at 4°C.
- Staining: Wash plates with water and stain with 0.4% SRB solution for 30 minutes at room temperature.
- Measurement: Wash away unbound dye and solubilize the protein-bound dye with 10 mM Tris-base solution. Read absorbance at 510 nm.[8]
- Analysis: Calculate the IC<sub>50</sub> value, the concentration of **Marsformoxide B** that inhibits cell growth by 50%.[8]

## Visualizations: Workflows and Pathways

### Experimental Workflow for Cytotoxicity Assessment

The following diagram outlines the key steps in evaluating the in vitro efficacy of **Marsformoxide B**.

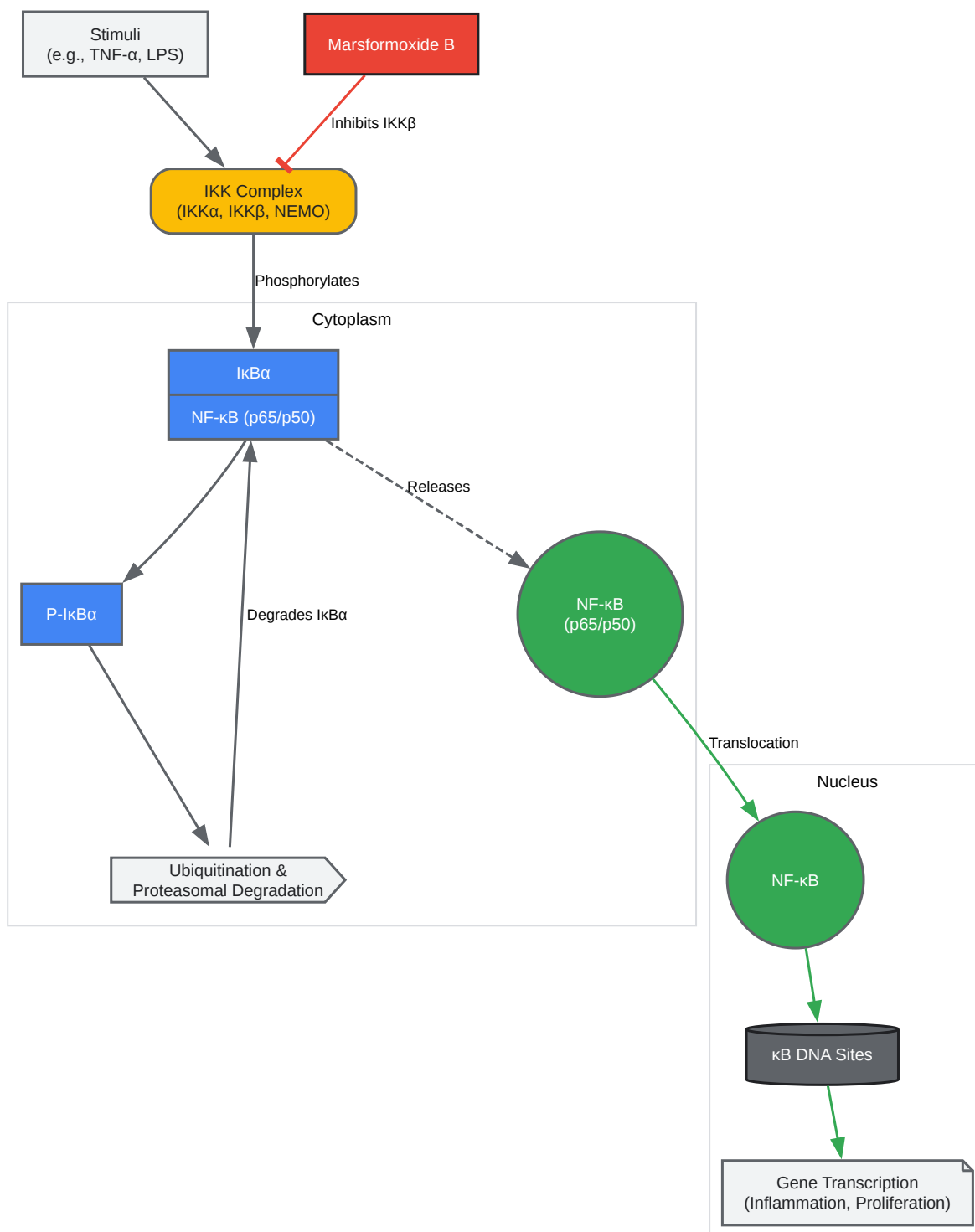


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Workflow for determining the cytotoxicity of **Marsformoxide B**.

## Marsformoxide B Inhibition of the NF- $\kappa$ B Signaling Pathway

This diagram illustrates the mechanism by which **Marsformoxide B** inhibits the canonical NF- $\kappa$ B signaling pathway.



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Hypothesized inhibition of the NF- $\kappa$ B pathway by **Marsformoxide B**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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